

Pyrazole-1-carboxamidine Monohydrochloride: A Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: Pyrazole-1-carboxamidine monohydrochloride

Cat. No.: B013851

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and disposal information for **Pyrazole-1-carboxamidine monohydrochloride** (CAS No: 4023-02-3). The following sections detail the material's hazards, recommended handling procedures, personal protective equipment, emergency measures, and proper disposal methods to ensure a safe laboratory environment.

Hazard Identification and Classification

Pyrazole-1-carboxamidine monohydrochloride is classified as a hazardous substance.[\[1\]](#)[\[2\]](#)

[\[3\]](#) It is crucial to understand its potential health effects and physical hazards before handling.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[4]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[3][4]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.[3][4]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure.[1][3][4]
Hazardous to the Aquatic Environment, Long-term	Chronic 3	H412: Harmful to aquatic life with long lasting effects.[3][4]

Signal Word: Danger[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Pyrazole-1-carboxamidine monohydrochloride** is provided below.

Property	Value
Molecular Formula	C4H6N4·HCl[5]
Molecular Weight	146.58 g/mol [5]
Appearance	White to light yellow crystals or crystalline powder.[6][7]
Melting Point	165-170 °C[7]
Boiling Point	296 °C at 760 mmHg[7]
Flash Point	132.8 °C[7]
Water Solubility	Soluble[6][7]
Vapor Pressure	0.00111 mmHg at 25 °C[6][7]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is essential to minimize exposure and ensure safety.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid form to avoid dust formation.[\[1\]](#)[\[8\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Pyrazole-1-carboxamidine monohydrochloride**:

PPE	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield that complies with EN166 standards. [1]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat. [1] [5] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse. [2] [6]
Respiratory Protection	If dust is generated and exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [1]

Handling Procedures

- Avoid contact with skin and eyes.[\[1\]](#)[\[8\]](#)
- Do not breathe dust.[\[1\]](#)

- Wash hands thoroughly after handling.[[1](#)][[6](#)]
- Do not eat, drink, or smoke when using this product.[[2](#)][[6](#)]
- Avoid formation of dust and aerosols.[[6](#)][[8](#)]
- Use non-sparking tools to prevent electrostatic discharge.[[8](#)]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[[8](#)]
- Keep in an inert atmosphere at room temperature.[[7](#)]
- Store locked up.[[4](#)]
- Store away from incompatible materials such as strong oxidizing agents.[[1](#)]

Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. [1] Remove contact lenses if present and easy to do. [1] Continue rinsing. [1] Seek immediate medical attention. [1]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. [1] Get medical attention if skin irritation or a rash occurs. [1][2][6]
Inhalation	Remove to fresh air. [1] If not breathing, give artificial respiration. [1] Get medical attention. [1]
Ingestion	Rinse mouth with water. [1][2][6] Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell. [1][2][6]

Spill and Leak Procedures

- Personal Precautions: Wear appropriate personal protective equipment.[\[5\]](#) Avoid any direct contact with the product.[\[4\]](#) Do not breathe dust.[\[4\]](#)
- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[\[1\]](#) Avoid dust formation.[\[1\]](#) Collect spillage.[\[1\]](#) Do not flush into surface water or sanitary sewer systems.[\[1\]](#) For aqueous spills, the non-recoverable remainder may be washed with a sodium hypochlorite solution.[\[4\]](#)

Disposal Guidelines

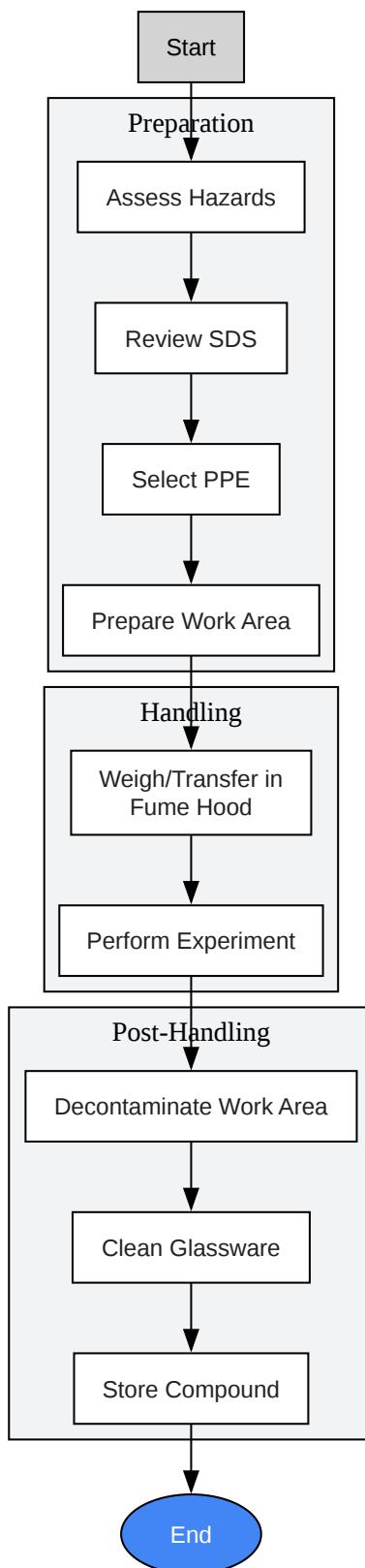
Dispose of **Pyrazole-1-carboxamidine monohydrochloride** and its containers in accordance with local, regional, and national regulations.

- Dispose of contents/container to an approved waste disposal plant.[\[1\]\[9\]](#)
- Do not empty into drains.[\[1\]](#)

- Avoid release to the environment as it is harmful to aquatic life with long-lasting effects.[1][4]

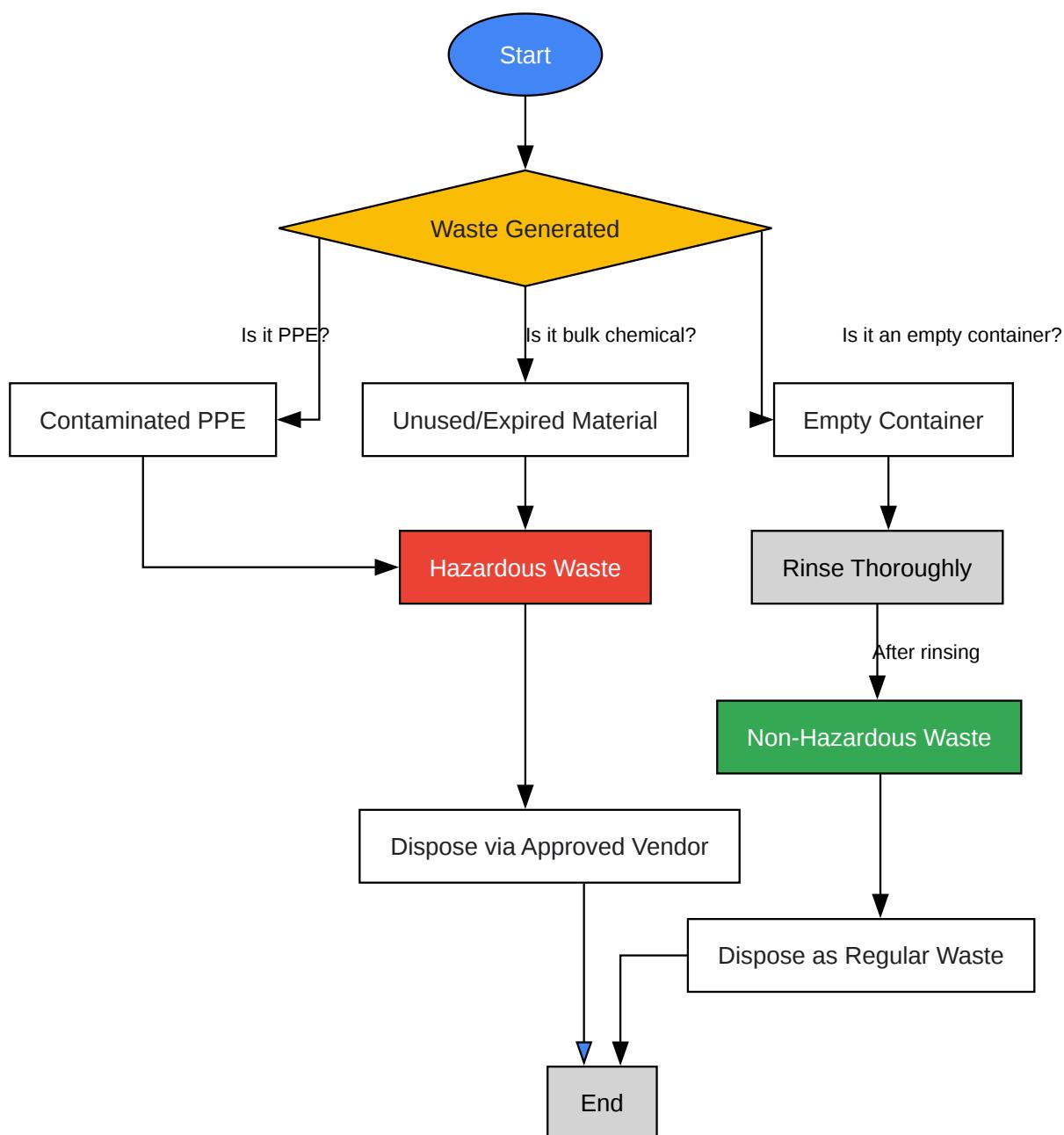
Visualized Workflows

The following diagrams illustrate key safety and disposal workflows.



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Caption: Safe Handling Workflow for **Pyrazole-1-carboxamidine monohydrochloride**.

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Caption: Disposal Decision Tree for **Pyrazole-1-carboxamidine monohydrochloride** Waste.

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